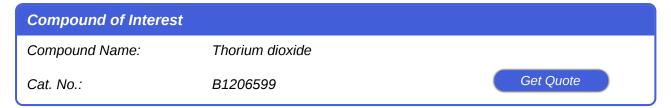


# Validating ThO2 fuel performance models with irradiation test data

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An objective comparison of **Thorium Dioxide** (ThO2) fuel performance models with irradiation test data reveals ThO2's potential as a viable alternative to traditional Uranium Dioxide (UO2) fuels in nuclear reactors. This guide synthesizes experimental data to evaluate the performance of ThO2-based fuels, focusing on their thermal-mechanical behavior, neutronic properties, and safety characteristics.

# **Comparative Performance of ThO2-Based Fuels**

ThO2 fuels, often in combination with fissile drivers like Uranium-235 (U-235) or Plutonium-239 (Pu-239), exhibit several advantageous properties compared to UO2 and Mixed Oxide (MOX) fuels. These benefits include higher thermal conductivity, greater chemical stability, and improved resistance to irradiation, which can lead to enhanced safety and operational margins. [1][2]

## **Thermo-Mechanical Properties**

One of the most significant advantages of ThO2 is its superior thermal conductivity, which allows for lower fuel operating temperatures.[3][4] This, in turn, can reduce fission gas release and pellet-cladding interaction, key factors in fuel rod performance and integrity.[5] The higher melting point of ThO2 compared to UO2 further contributes to a greater safety margin during reactor operation.[1]



Property	ThO2	UO2	(Th,U)O2 (representative )	(Th,Pu)O2 (representative )
Thermal Conductivity	Higher than UO2[4]	Lower than ThO2[6]	Degradation at low temperatures[3]	Improved over UO2[3]
Melting Point	~3651 K[1]	~3120 K[1]	Higher than UO2[2]	Higher than UO2[2]
Fission Gas Release	Significantly less than UO2[5]	Higher than ThO2[5]	Lower than UO2[5]	Lower than UO2[7]
Chemical Stability	More stable than UO2[1]	Less stable than ThO2[1]	More stable than UO2[1]	More stable than UO2[1]

# **Neutronic Performance and Fuel Cycle**

The thorium fuel cycle operates on the transmutation of fertile Thorium-232 (Th-232) into fissile Uranium-233 (U-233).[8] This process can lead to higher burnup rates and a reduction in the production of long-lived minor actinides compared to the uranium-plutonium fuel cycle.[9][10]

Parameter	ThO2-based Fuels	UO2-based Fuels	
Fissile Material	U-233 (bred from Th-232)[8]	U-235, Pu-239 (bred from U- 238)[10]	
Actinide Production	Reduced production of long- lived minor actinides[9]	Higher production of long-lived minor actinides[9]	
Burnup	Can achieve higher burnup[4]	Typically lower than achievable with ThO2 fuels[9]	
Reactivity Control	More negative reactivity coefficients[3]	Less negative reactivity coefficients[3]	





# **Experimental Protocols for ThO2 Fuel Irradiation Testing**

The validation of ThO2 fuel performance models relies on data from irradiation tests conducted in research reactors. A typical workflow for these experiments is outlined below.

### **Fuel Fabrication and Characterization**

- Powder Preparation and Milling: The process begins with ThO2 powder, often derived from thorium oxalate.[11] For mixed oxide fuels like (Th,U)O2 or (Th,Pu)O2, the respective powders are co-milled to ensure a homogenous mixture.[12]
- Pellet Pressing and Sintering: The milled powder is pressed into pellets at high pressures
   (e.g., 240-300 MPa).[12] These green pellets are then sintered at high temperatures (e.g.,
   1715°C) for extended periods to achieve the desired density, typically above 95% of the
   theoretical density.[12]
- Characterization: The fabricated pellets undergo rigorous characterization, including determination of density, microstructure, and fissile content.[3]

## **Irradiation Testing**

- Fuel Pin Assembly: The characterized fuel pellets are loaded into cladding tubes (e.g., Zircaloy) to create fuel pins. These pins may be instrumented with thermocouples and pressure sensors to collect real-time data on fuel temperature and fission gas release.[3][13]
- Irradiation in Research Reactors: The fuel pins are assembled into test rigs and irradiated in research reactors such as the Halden Research Reactor in Norway or the NRU reactor in Canada.[5][13][14] These reactors allow for controlled irradiation under conditions representative of commercial power reactors.[13]
- On-line Data Monitoring: During irradiation, instruments within the fuel pins continuously monitor key performance parameters like fuel centerline temperature and internal rod pressure.[3][13]

# **Post-Irradiation Examination (PIE)**

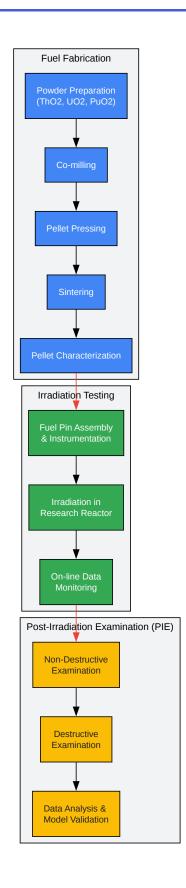


- Non-destructive Examination: After irradiation, the fuel pins are subjected to non-destructive examinations, including visual inspection, profilometry (to measure dimensional changes), and gamma scanning.
- Destructive Examination: Selected fuel pins are then destructively examined. This involves
  puncturing the rod to measure the amount and composition of released fission gases.
   Metallography and ceramography are performed on fuel cross-sections to analyze
  microstructure changes, such as grain growth.[5]

# **Visualizing ThO2 Fuel Performance and Testing**

The following diagrams illustrate the key processes and comparisons related to ThO2 fuel.

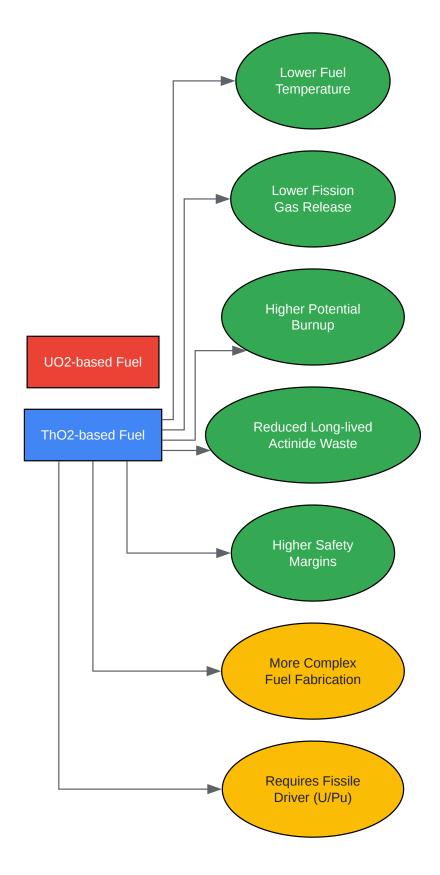




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Caption: Workflow for ThO2 fuel fabrication, irradiation testing, and post-irradiation examination.





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Caption: Key performance characteristics of ThO2-based fuels compared to UO2-based fuels.

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